

Personal protective equipment for handling AV123

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Compound of Interest

Compound Name: AV123

Cat. No.: B12411749

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Essential Safety and Handling Guide for AV123

This document provides critical safety and logistical information for the handling and disposal of the chemical compound **AV123**. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Hazard Identification and Classification

AV123 is classified as a hazardous substance according to the Globally Harmonized System (GHS). It is crucial to understand these hazards before handling the compound.^[1]

GHS Classification	Hazard Statement	Code
Acute toxicity, oral	Harmful if swallowed	H302
Skin corrosion/irritation	Causes skin irritation	H315
Serious eye damage/eye irritation	Causes serious eye irritation	H319
Specific target organ toxicity, single exposure	May cause respiratory irritation	H335

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **AV123** to minimize exposure and ensure personal safety.^[1]

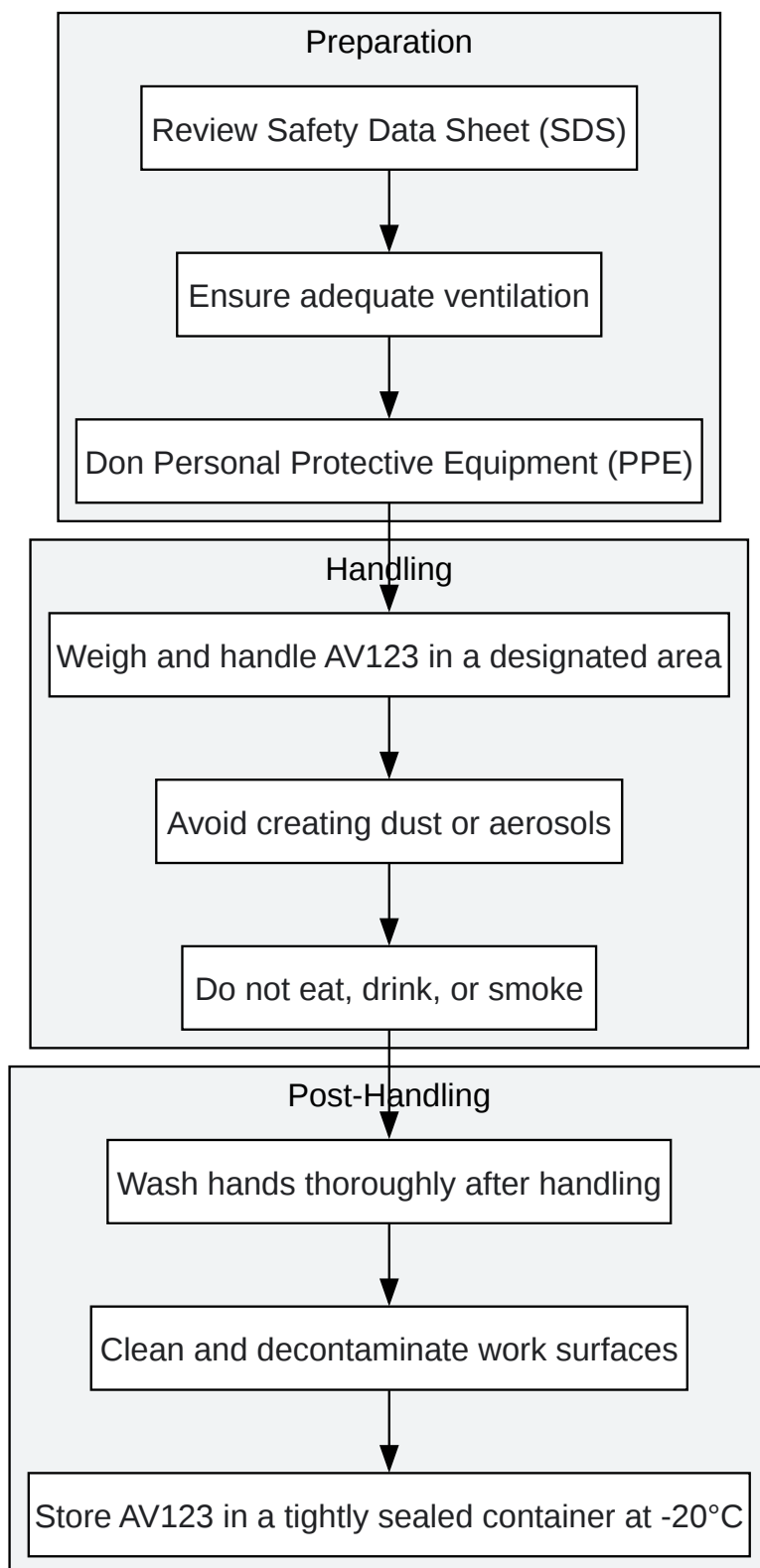
Protection Type	Recommended Equipment
Eye/Face Protection	Safety glasses with side-shields, or face shield
Skin Protection	Protective gloves (e.g., nitrile rubber), and a lab coat
Respiratory Protection	Use only in a well-ventilated area or with appropriate exhaust ventilation. ^[1] If dust or aerosols may be generated, a NIOSH-approved respirator is recommended.
Hand Protection	Chemically resistant gloves

Operational and Disposal Plans

A clear, step-by-step approach to handling and disposing of **AV123** is essential for maintaining a safe laboratory environment.

Experimental Workflow for Safe Handling

The following workflow outlines the necessary steps for safely handling **AV123** during laboratory procedures.



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Caption: Workflow for the safe handling of **AV123**.

Step-by-Step Handling Procedures

- Preparation:
 - Thoroughly review the Safety Data Sheet (SDS) for **AV123** before beginning any work.[\[1\]](#)
 - Ensure the work area is well-ventilated, and that appropriate exhaust ventilation is available.[\[1\]](#)
 - Put on all required Personal Protective Equipment (PPE), including safety glasses, gloves, and a lab coat.[\[1\]](#)
- Handling:
 - Handle **AV123** in a designated area, such as a chemical fume hood.
 - Avoid actions that could generate dust or aerosols.[\[1\]](#)
 - Do not eat, drink, or smoke in the area where **AV123** is being handled.[\[1\]](#)
- Post-Handling:
 - After handling, wash your hands thoroughly with soap and water.[\[1\]](#)
 - Decontaminate all work surfaces and equipment.
 - Store **AV123** in a tightly sealed container at -20°C for up to one month.[\[1\]](#)

Disposal Plan

Proper disposal of **AV123** and any contaminated materials is critical to prevent environmental contamination and ensure safety.

- Waste Collection:
 - Collect all waste materials, including unused **AV123** and any contaminated consumables (e.g., pipette tips, gloves), in a designated, labeled hazardous waste container.
- Spill Response:

- In the event of a spill, evacuate personnel to a safe area.^[1]
- Use full personal protective equipment.^[1]
- Absorb any spilled solutions with an inert, non-combustible material such as diatomite or a universal binder.^[1]
- Decontaminate surfaces by scrubbing with alcohol.^[1]
- Final Disposal:
 - Dispose of all contaminated materials in accordance with local, state, and federal regulations for hazardous waste.^[1]
 - Do not allow the product to enter drains or water courses.^[1]

Emergency Response

In case of exposure, follow these first-aid measures:

- If Inhaled: Move the person to fresh air and keep them in a position comfortable for breathing.^[1]
- If on Skin: Wash the affected area with plenty of soap and water.^[1] Remove and wash contaminated clothing before reuse.^[1]
- If in Eyes: Rinse cautiously with water for several minutes.^[1] If contact lenses are present, remove them if it is easy to do so and continue rinsing.^[1]
- If Swallowed: Rinse the mouth with water.^[1] Do not induce vomiting. Seek immediate medical attention.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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